

6-Nitro-3-phenylacetamidobenzoic Acid: A Penicillin Analogue Explored

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Compound of Interest

Compound Name: 2-Nitro-5-(phenylacetamino)-
benzoic acid

Cat. No.: B1194464

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of 6-Nitro-3-phenylacetamidobenzoic acid, a chromogenic analogue of penicillin. It delves into the compound's synthesis, its established role as a substrate for penicillin acylase, and its theoretical potential as an antibacterial agent targeting bacterial cell wall synthesis. Detailed experimental protocols for its synthesis and proposed biological evaluation are provided, alongside visualizations of key chemical and biological pathways. This document serves as a foundational resource for researchers interested in the exploration of novel penicillin analogues and the study of bacterial resistance mechanisms.

Introduction

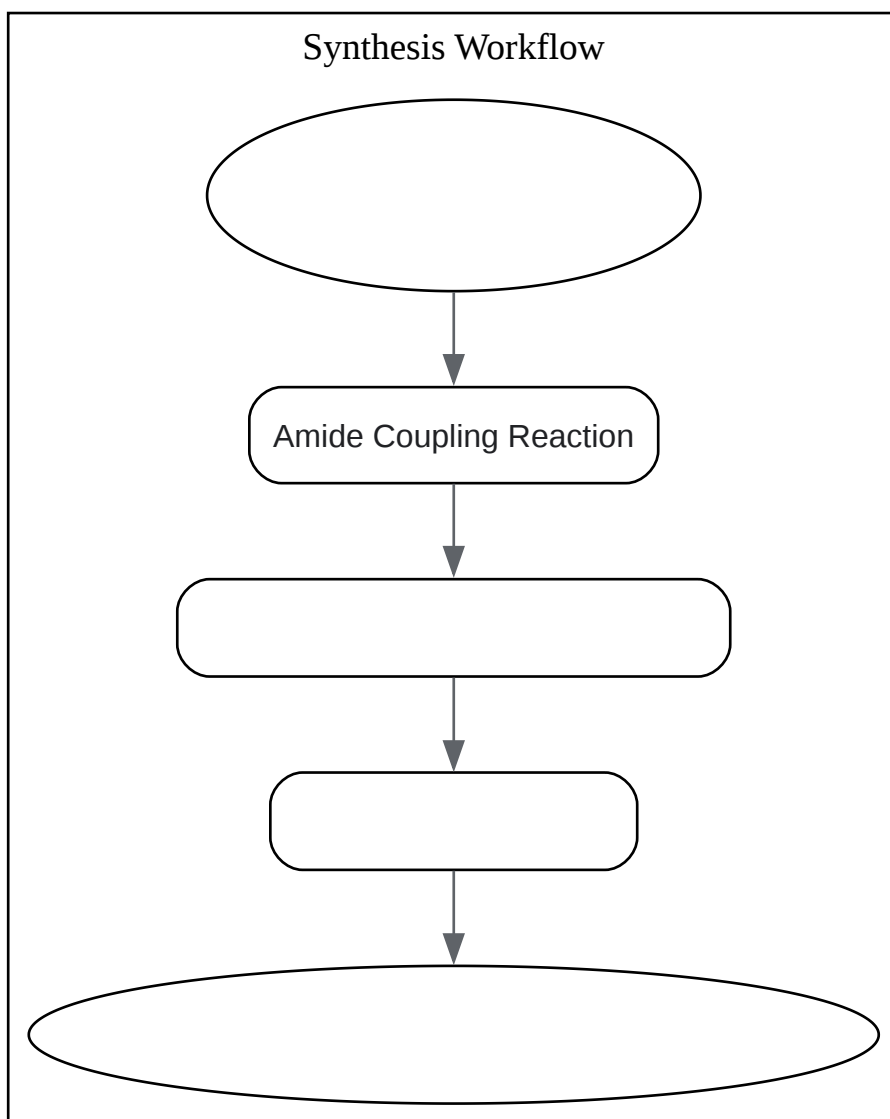
Penicillin and its derivatives have long been a cornerstone of antibacterial therapy, primarily by inhibiting DD-transpeptidase, an enzyme crucial for the cross-linking of peptidoglycan in bacterial cell walls.[1] The structural similarity of various compounds to the core penicillin structure allows them to interact with enzymes involved in penicillin's mechanism of action and resistance. 6-Nitro-3-phenylacetamidobenzoic acid, also known by its IUPAC name 2-nitro-5-[(2-phenylacetyl)amino]benzoic acid, is one such analogue.[2] While primarily recognized as a chromogenic substrate for penicillin acylase, an enzyme involved in the industrial production of penicillin derivatives and also in bacterial resistance, its structural resemblance to penicillin

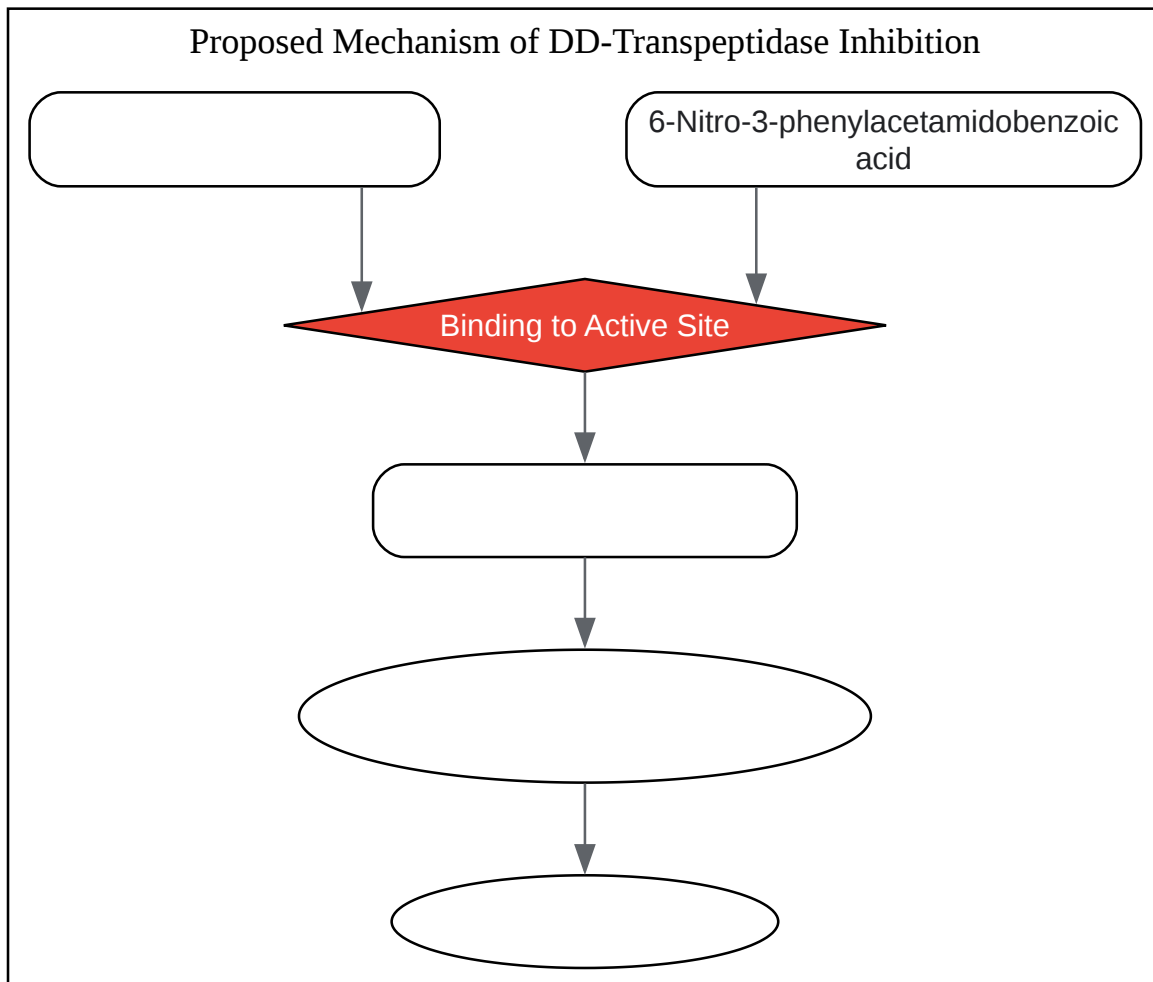
suggests potential intrinsic antibacterial activity.^[2]^[3] This guide explores the synthesis, known enzymatic interactions, and the hypothetical antibacterial action of this compound, providing a framework for its further investigation as a potential therapeutic agent.

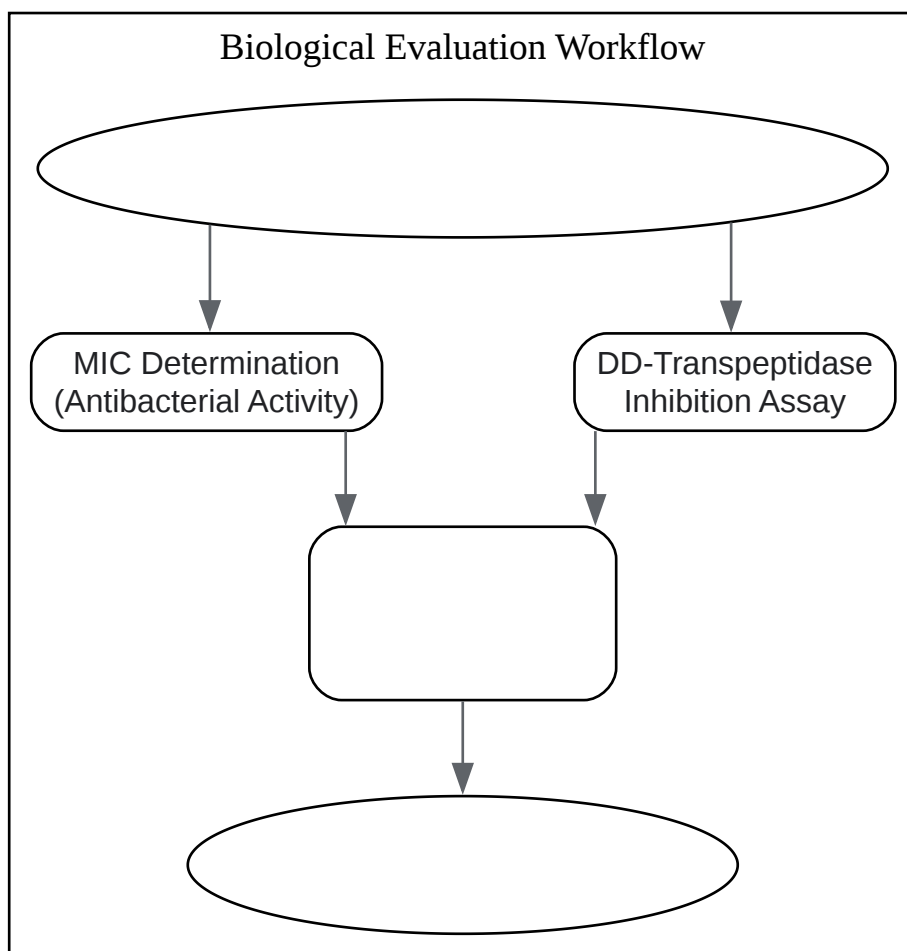
Synthesis of 6-Nitro-3-phenylacetamidobenzoic Acid

The synthesis of 6-Nitro-3-phenylacetamidobenzoic acid is a two-step process that begins with the acylation of an aminobenzoic acid followed by a regioselective nitration.^[2]

Logical Workflow for Synthesis







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References

- 1. DD-Transpeptidase - Wikipedia [en.wikipedia.org]
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- 3. Permeation of 6-nitro-3-phenylacetamide benzoic acid (NIPAB) and hydrolysis by penicillin acylase immobilized in emulsion liquid membranes - PubMed [pubmed.ncbi.nlm.nih.gov]

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